

# Application Notes and Protocols: Preparation of Abeprazan Hydrochloride Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Abeprazan hydrochloride

Cat. No.: B15569230

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## Introduction

**Abeprazan hydrochloride**, also known as Fexuprazan hydrochloride or DWP14012 hydrochloride, is a potassium-competitive acid blocker (P-CAB).<sup>[1][2][3]</sup> It is an inhibitor of the proton pump (H<sup>+</sup>, K<sup>+</sup>-ATPase) and is under investigation for the treatment of acid-related disorders such as gastroesophageal reflux disease (GERD) and peptic ulcers.<sup>[2][4]</sup> Unlike traditional proton pump inhibitors (PPIs), **Abeprazan hydrochloride** does not require acid activation and acts by reversibly binding to the H<sup>+</sup>, K<sup>+</sup>-ATPase.<sup>[1][3]</sup>

Proper preparation of a stock solution is a critical first step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for **Abeprazan hydrochloride**.<sup>[1]</sup> This document provides detailed protocols for the preparation, storage, and handling of **Abeprazan hydrochloride** stock solutions in DMSO.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Abeprazan hydrochloride** is presented in the table below.

Property	Value	Reference
CAS Number	1902954-87-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C19H18ClF3N2O3S	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	446.87 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to light yellow solid	<a href="#">[3]</a>
Purity	≥98%	<a href="#">[2]</a>

## Solubility Data

The solubility of **Abeprazan hydrochloride** in DMSO at 25°C is provided below. It is important to note that the hygroscopic nature of DMSO can affect solubility, and the use of newly opened DMSO is recommended.[\[3\]](#)

Solvent	Solubility (at 25°C)	Notes
DMSO	25 mg/mL	Ultrasonic assistance may be required for complete dissolution. <a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

### Preparation of a 10 mM Abeprazan Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Abeprazan hydrochloride** in DMSO.

Materials and Equipment:

- **Abeprazan hydrochloride** powder
- Anhydrous/dry Dimethyl sulfoxide (DMSO), newly opened
- Analytical balance

- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic water bath

#### Protocol:

- Equilibrate: Allow the **Abeprazan hydrochloride** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Abeprazan hydrochloride** powder using an analytical balance. For 1 mL of a 10 mM stock solution, you will need 4.4687 mg of **Abeprazan hydrochloride** (Molecular Weight = 446.87 g/mol ).
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the powder. For a 10 mM stock solution, if you weighed 4.4687 mg, you would add 1 mL of DMSO.
- Dissolution:
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 10-15 minutes. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: Once the solution is clear, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

## Storage and Handling

Proper storage and handling are crucial to maintain the stability and activity of the **Abeprazan hydrochloride** stock solution.

#### Storage:

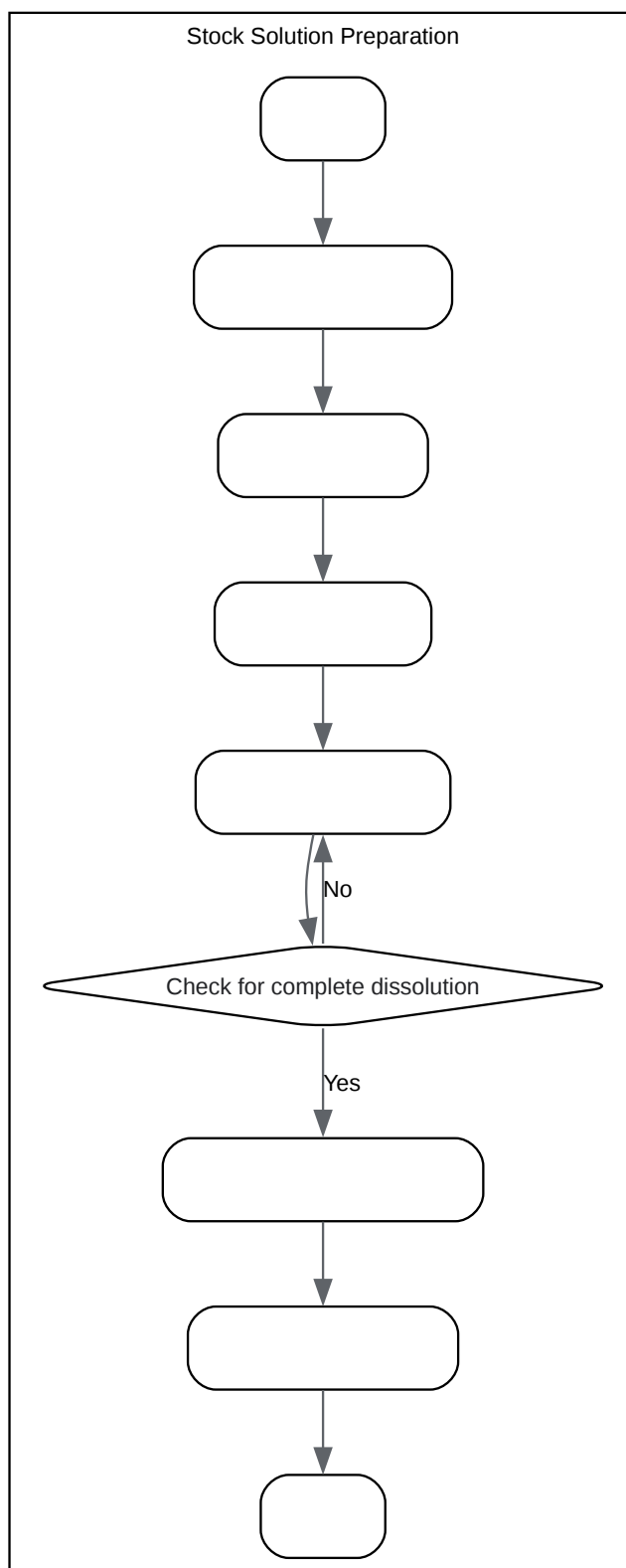
- Solid Compound: Store the solid powder at -20°C in a dry, sealed container.[\[1\]](#)
- Stock Solution:
  - For short-term storage (up to 1 month), store the DMSO stock solution at -20°C.[\[3\]](#)
  - For long-term storage (up to 6 months), store the DMSO stock solution at -80°C.[\[3\]](#)
- Protect the stock solution from light by using amber vials or by wrapping the tubes in foil.

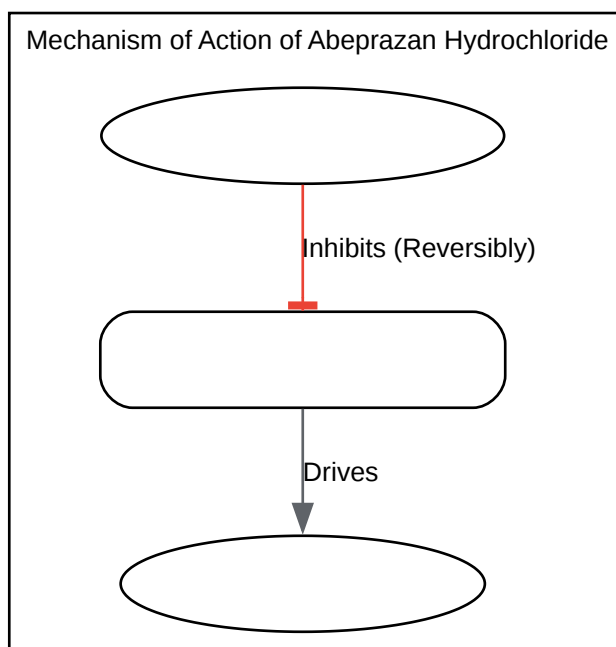
#### Handling:

- Handle **Abeprazan hydrochloride** and its solutions in a well-ventilated area.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[\[7\]](#)
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[\[7\]](#)
- Avoid inhalation of the powder or aerosol of the solution.[\[7\]](#)

## Visualizations

### Experimental Workflow for Stock Solution Preparation





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Address: 3281 E Guasti Rd  
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